

3-nitrocinnamic acid chloride synthesis and characterization

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Compound of Interest

Compound Name: (2E)-3-(3-Nitrophenyl)acryloyl chloride

CAS No.: 141236-48-8

Cat. No.: B3034156

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Title: Technical Guide: Synthesis and Characterization of 3-Nitrocinnamoyl Chloride (CAS 35418-05-4)

Executive Summary

3-Nitrocinnamoyl chloride (m-nitrocinnamoyl chloride) is a critical electrophilic intermediate used in the synthesis of bioactive amides, esters, and heterocyclic scaffolds. Unlike its parent acid (3-nitrocinnamic acid), the acid chloride is highly reactive toward nucleophiles, making it indispensable for Schotten-Baumann couplings in drug discovery.

This guide outlines a self-validating synthesis protocol utilizing thionyl chloride (

) with N,N-Dimethylformamide (DMF) catalysis. This method is preferred over oxalyl chloride or phosphorus pentachloride (

) for scale-up due to the ease of byproduct removal (

and

gases).

Mechanistic Foundation

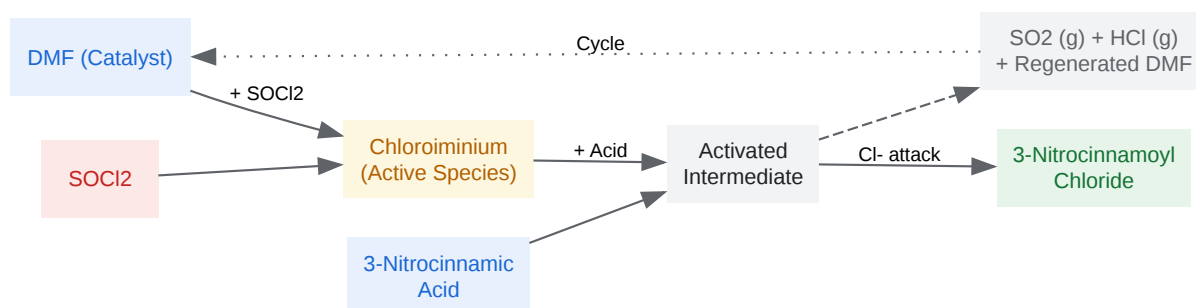
The conversion of 3-nitrocinnamic acid to its acid chloride proceeds via a Nucleophilic Acyl Substitution. While thionyl chloride alone can effect this transformation, the reaction is often sluggish due to the electron-withdrawing nature of the nitro group and the conjugated alkene, which deactivates the carbonyl carbon.

The Role of DMF (Vilsmeier-Haack Activation): The addition of catalytic DMF is not merely for solubility; it acts as a chemical organocatalyst. DMF reacts with

to form the highly electrophilic chloroiminium ion (Vilsmeier reagent). This species reacts with the carboxylic acid much faster than

alone, forming an activated intermediate that rapidly collapses to the acid chloride.

Diagram 1: Catalytic Cycle & Reaction Mechanism



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Caption: The Vilsmeier-Haack catalytic cycle accelerates the chlorination of electron-deficient acids.

Experimental Protocol

Safety Warning: Thionyl chloride is corrosive and releases toxic

and

gases. Perform all operations in a fume hood. 3-Nitrocinnamoyl chloride is a lachrymator and moisture-sensitive.

Materials

- Precursor: 3-Nitrocinnamic acid (CAS 555-68-0), dried overnight at 60°C.
- Reagent: Thionyl Chloride (), 99%+.
- Catalyst: N,N-Dimethylformamide (DMF), anhydrous.
- Solvent: Anhydrous Toluene (optional, but recommended for thermal control).

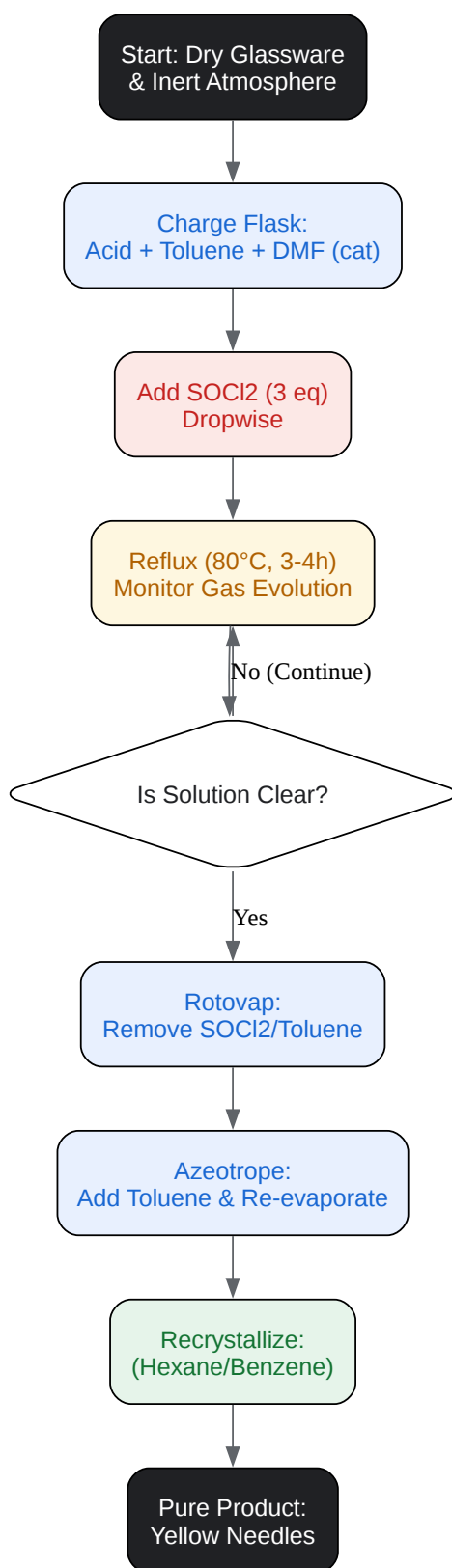
Step-by-Step Methodology

- Setup: Equip a 3-neck round-bottom flask with a magnetic stir bar, a reflux condenser, and a drying tube (CaCl₂) or nitrogen inlet. Connect the top of the condenser to a gas trap (alkaline scrubber or water trap) to neutralize evolved and .
- Charging: Add 3-nitrocinnamic acid (10.0 g, 51.8 mmol) to the flask.
- Solvent/Catalyst: Add Toluene (30 mL) (optional: reaction can be run neat if excess is used). Add DMF (5 drops, ~0.1 mL).
- Reagent Addition: Add Thionyl Chloride (11.3 mL, 155 mmol, 3 eq) dropwise via an addition funnel over 15 minutes.
 - Observation: Immediate gas evolution indicates initiation.
- Reflux: Heat the mixture to reflux () for 3–4 hours.

- Endpoint Validation: The reaction is complete when the solution becomes clear (homogenous) and gas evolution ceases completely.
- Isolation:
 - Cool the mixture to room temperature.
 - Remove excess

and toluene via rotary evaporation under reduced pressure.
 - Critical Step: Add fresh toluene (20 mL) and re-evaporate (azeotropic removal) to strip trace thionyl chloride.
- Purification: The crude residue is usually a yellow solid. Recrystallize from dry hexane or a benzene/petroleum ether mixture to yield yellow needles.

Diagram 2: Experimental Workflow



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Caption: Operational workflow for the synthesis and purification of 3-nitrocinnamoyl chloride.

Characterization & Validation

To ensure scientific integrity, the product must be validated against the precursor using the following spectroscopic shifts.

Data Summary Table

Feature	3-Nitrocinnamic Acid (Precursor)	3-Nitrocinnamoyl Chloride (Product)	Validation Criterion
State	White/Pale Yellow Powder	Yellow Crystalline Solid	Visual confirmation of phase/color.
Melting Point	203–206°C	~150–153°C (Est.*)	Distinct MP depression indicates conversion.
IR (Carbonyl)	(Broad, H-bonded)	(Sharp)	Primary Indicator: Shift to higher wavenumber due to Cl electronegativity.
IR (O-H)	(Broad)	Absent	Disappearance of carboxylic O-H stretch.
¹ H NMR	(-COOH)	Absent	Loss of acidic proton.
Solubility	Soluble in base/polar solvents	Reacts with water/alcohols	"Pop" sound or fuming upon water contact confirms acid chloride.

*Note: While the 4-nitro isomer melts at 150°C, the 3-nitro isomer is also a solid. Literature values vary by purity; rely on IR/NMR for definitive ID.

Spectroscopic Analysis

- Infrared Spectroscopy (FT-IR): The most diagnostic tool. The conversion of
to

raises the carbonyl stretching frequency significantly (by

) because the chlorine atom withdraws electron density by induction, strengthening the bond, while simultaneously reducing resonance stabilization compared to the acid.

- ¹H NMR (Proton NMR):
 - Vinyl Protons: The and protons of the cinnamic alkene () will shift downfield compared to the acid due to the increased electron-withdrawing power of the group.
 - Acidic Proton: Complete disappearance of the broad singlet at .

Handling and Stability

- Hydrolysis Risk: 3-Nitrocinnamoyl chloride hydrolyzes rapidly in moist air to revert to the acid and . Store under inert gas (Argon/Nitrogen) in a desiccator.
- Reactivity: It will react violently with nucleophiles (amines, alcohols). When using it for downstream amidation, ensure the receiving amine is dry.

References

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